

"Mochol" efficacy compared to other compounds in the same class

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Compound of Interest

| | |
|----------------|-------------|
| Compound Name: | Mochol |
| CAS No.: | 452323-21-6 |
| Cat. No.: | B12751153 |

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A Comparative Efficacy Analysis of Cholinergic Agonists

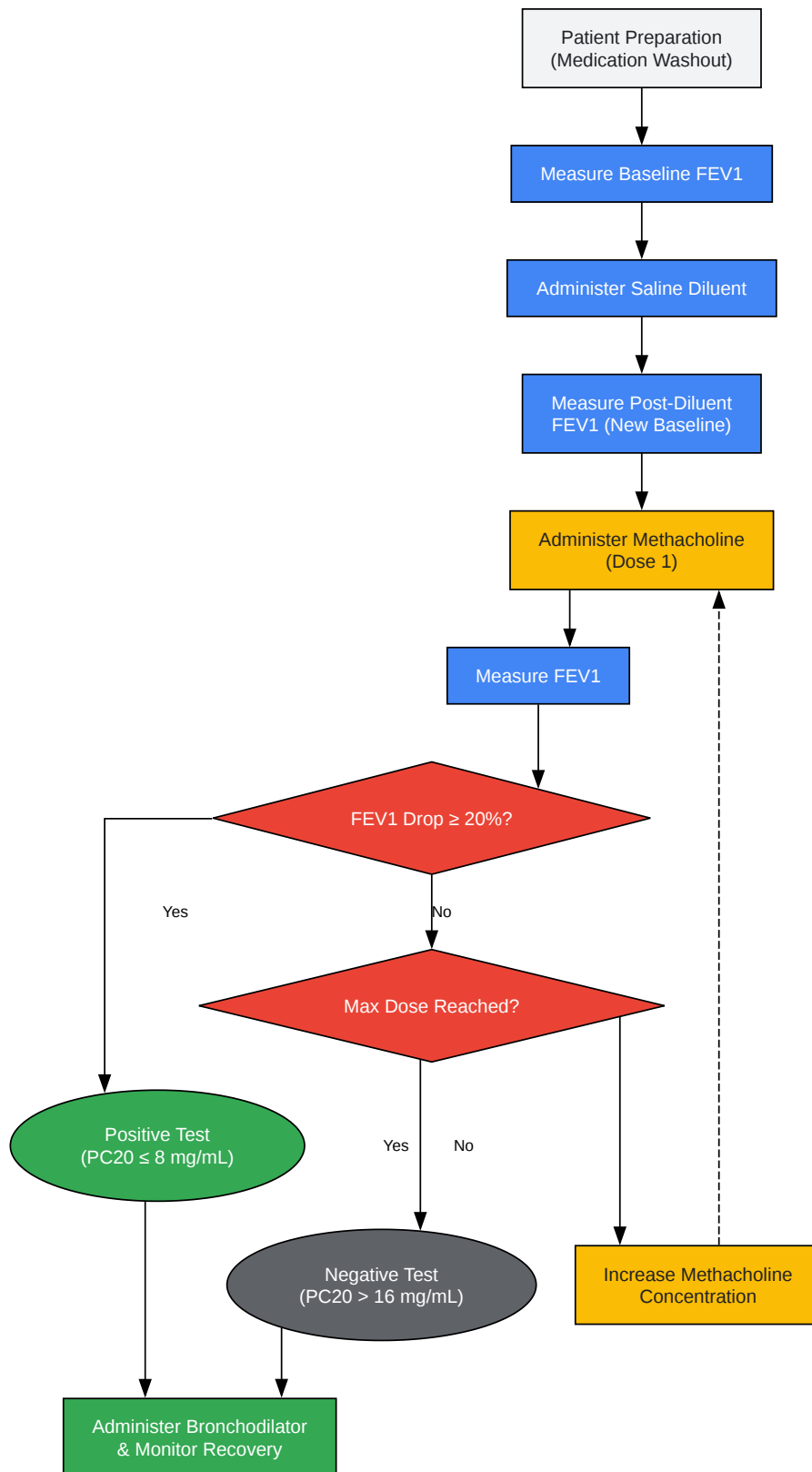
Disclaimer: The term "**Mochol**" is not standard in pharmacological literature. This guide operates under the assumption that "**Mochol**" is a likely misspelling of Methacholine, a well-documented cholinergic agonist. The following comparison focuses on Methacholine and other compounds in its class. An alternative, less common compound is a cholesterol derivative also named "**MOCHOL**" (CAS #452323-21-6), which belongs to a different therapeutic class and is not discussed here.[1][2]

This guide provides a comparative analysis of Methacholine and other direct-acting muscarinic agonists, including Carbachol, Bethanechol, and Pilocarpine. These agents are parasympathomimetic, meaning they mimic the effects of the neurotransmitter acetylcholine.[3][4] Their primary mechanism of action is the direct stimulation of muscarinic acetylcholine receptors (mAChRs), which are located in various organs and tissues, including smooth muscle, cardiac muscle, and exocrine glands.[5][6]

Mechanism of Action: Muscarinic Receptor Signaling

Direct-acting cholinergic agonists bind to and activate muscarinic receptors. There are five subtypes (M1-M5).[5] The M3 receptor is predominantly responsible for the contraction of smooth muscles, such as those in the bronchioles and gastrointestinal tract, and for increased secretions from glands.[7][8] Methacholine is a non-selective agonist that is highly active at all muscarinic receptors, with little effect on nicotinic receptors.[9] Its primary clinical use is to induce bronchoconstriction in a controlled setting to diagnose bronchial hyperreactivity, the hallmark of asthma.[9][10]

The activation of the M3 receptor on airway smooth muscle by an agonist like Methacholine initiates a Gq protein-coupled signaling cascade, leading to muscle contraction and bronchoconstriction.



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